

# Merbromin: A Technical Overview of its Chemical Properties and Synthesis

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## Compound of Interest

Compound Name:	Merbromin
CAS No.:	15015-80-2
Cat. No.:	B10753784

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**Merbromin**, commercially known as Mercurochrome, is an organomercuric disodium salt compound that was historically used as a topical antiseptic for minor cuts and scrapes.[1] Its distinct carmine-red color made it easily identifiable when applied.[2] While its use has declined in many Western countries due to its mercury content, it remains a subject of interest for researchers studying organometallic compounds and antiseptic agents.[1] This technical guide provides an in-depth look at the chemical properties, synthesis, and mechanism of action of **merbromin**.

## Chemical Properties of Merbromin

**Merbromin** is an iridescent green crystalline compound.[3] The following table summarizes its key chemical and physical properties.

Property	Value
IUPAC Name	disodium;[2,7-dibromo-9-(2-carboxylatophenyl)-3-oxido-6-oxoxanthen-4-yl]mercury;hydrate[4]
CAS Number	129-16-8[5][6][7]
Molecular Formula	C <sub>20</sub> H <sub>8</sub> Br <sub>2</sub> HgNa <sub>2</sub> O <sub>6</sub> [2][5][6]
Molecular Weight	750.66 g/mol [6]
Appearance	Iridescent green crystalline solid[3]
Melting Point	≥300 °C[8][9]
Solubility	- Water: Freely soluble[2], 20 mg/mL at 25 °C[4], ≥ 50 mg/mL[8] - Ethanol: Practically insoluble[2][3], 10 mg/mL at 25 °C[4] - Acetone: Practically insoluble[2][3] - Chloroform: Practically insoluble[2][3] - Ether: Practically insoluble[2][3] - DMSO: 6.67 mg/mL[8] - Ethylene glycol monomethyl ether: 9 mg/mL[4]
pH	8.5 - 9.0 (0.5% aqueous solution)[3][8]

## Synthesis of Merbromin

The synthesis of **merbromin** can be achieved through two primary methods. Both pathways utilize dibromofluorescein as a key precursor.

Method 1: Reaction of Dibromofluorescein with Mercuric Acetate and Sodium Hydroxide

This is the traditional and most cited method for synthesizing **merbromin**.[\[1\]\[4\]](#)

Experimental Protocol:

A detailed manufacturing process involves the following steps[\[9\]\[10\]](#):

- Dissolution of Dibromofluorescein: Dissolve 49 g of 2,7-dibromofluorescein in a solution of 8 g of sodium hydroxide in 50 ml of water. Dilute the resulting solution to 200 ml.

- Precipitation: Add 12.5 ml of glacial acetic acid to the solution while stirring. A homogeneous, pasty precipitate will form with vigorous stirring.
- Preparation of Mercuric Acetate Solution: Prepare a solution of approximately 22.5 g of mercuric oxide in 25 ml of glacial acetic acid and 50 ml of water. Once dissolved, dilute this solution to 100 ml and filter.
- Reaction: Add the filtered mercuric acetate solution to the suspended precipitate from step 2. Dilute the entire mixture to about 500 ml.

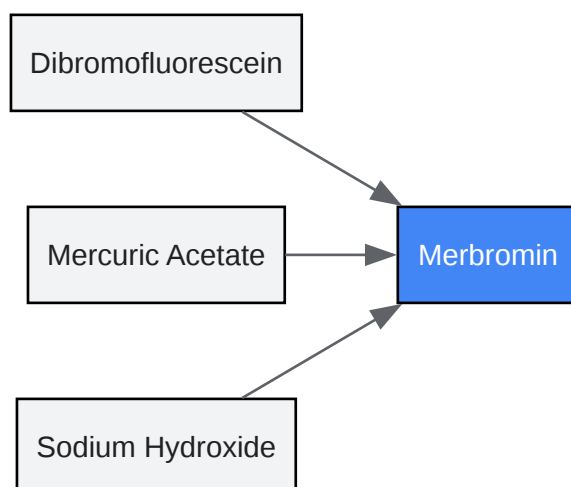
#### Method 2: Direct Action of Mercuric Acetate on Sodium Dibromofluorescein

An alternative synthesis route involves the direct reaction of mercuric acetate with the sodium salt of dibromofluorescein.[1][4]

#### Experimental Protocol:

While a detailed, distinct protocol for this specific method is less commonly cited, it is understood to be a variation of the primary method, where the sodium salt of dibromofluorescein is prepared first and then reacted with mercuric acetate.

The following diagram illustrates the general synthesis pathway for **merbromin**.



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Caption: Synthesis of **Merbromin** from its primary reactants.

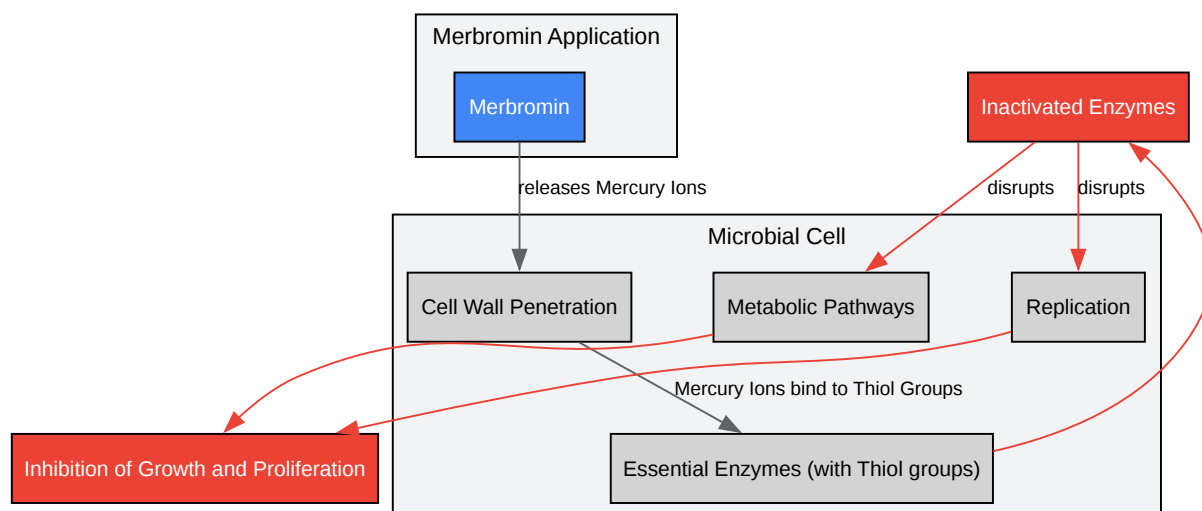
## Mechanism of Action

**Merbromin's** antiseptic properties are primarily attributed to the presence of mercury.[11] The mechanism involves the disruption of microbial cellular processes.

- Release of Mercury Ions: When applied to a wound, **merbromin** releases mercury ions.[12]
- Enzyme Inactivation: These mercury ions have a high affinity for and bind to the thiol groups (-SH) in proteins and enzymes within microbial cells.[11]
- Disruption of Metabolism: This binding leads to the inactivation of essential enzymes, thereby disrupting the microorganism's metabolism and replication, which ultimately prevents their growth and proliferation.[11][12]

The bromine atoms in the molecule are also thought to contribute to the overall antimicrobial activity.[11][13]

The following diagram illustrates the proposed mechanism of action for **merbromin**.



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Caption: Mechanism of **merbromin**'s antimicrobial action.

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